

An In-Depth Technical Guide to AU-24118 for Epigenetic Regulation Studies

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Compound of Interest

Compound Name: AU-24118

Cat. No.: B12372867

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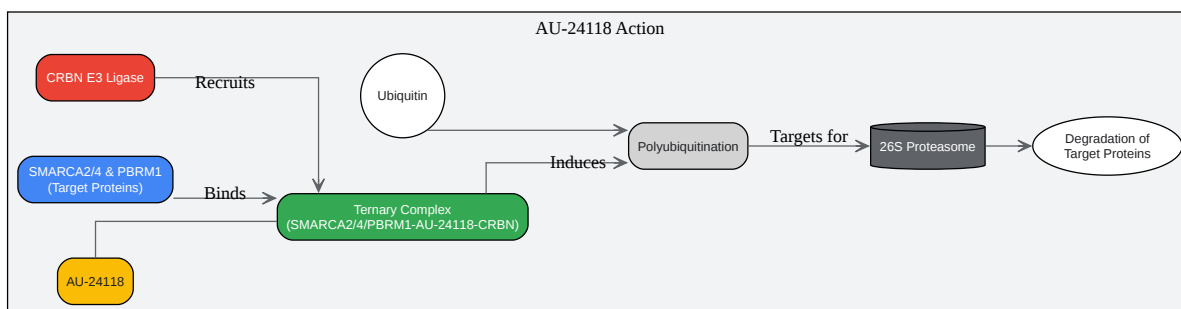
Introduction

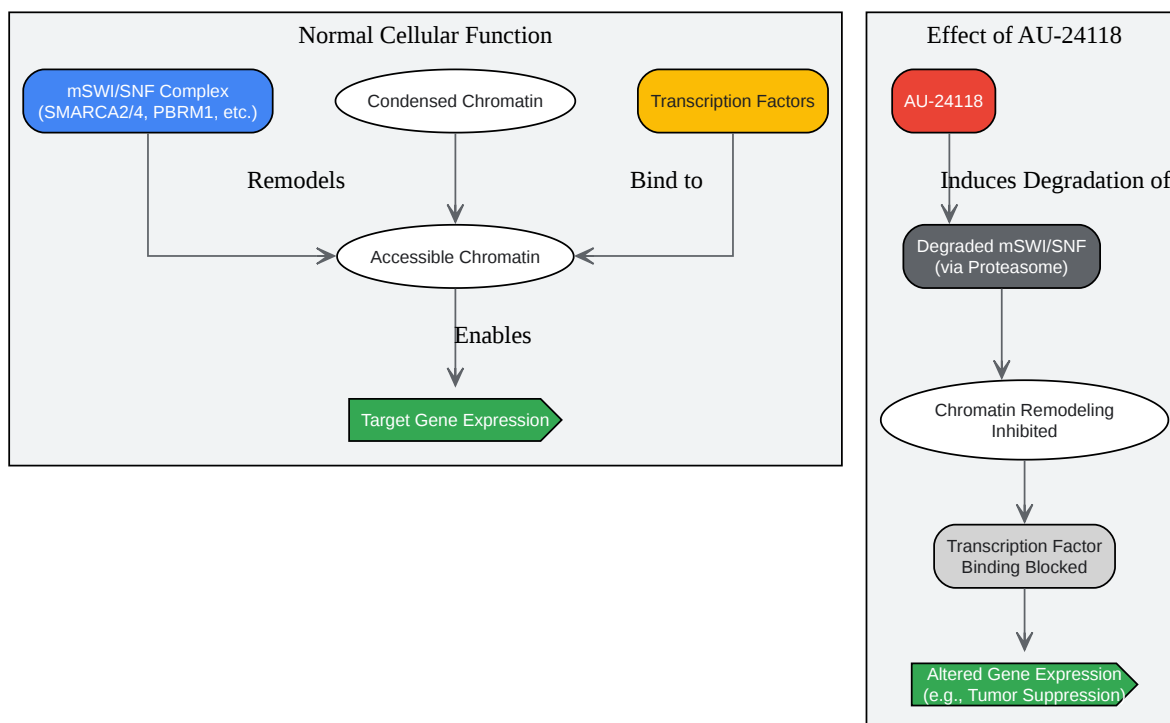
AU-24118 is a potent, selective, and orally bioavailable Proteolysis Targeting Chimera (PROTAC) that has emerged as a critical tool for studying epigenetic regulation.^{[1][2][3]} This small molecule induces the degradation of the mammalian SWI/SNF (mSWI/SNF) chromatin remodeling complex ATPases, SMARCA2 and SMARCA4, as well as the PBRM1 subunit.^{[1][2][3]} By harnessing the cell's natural protein disposal machinery, **AU-24118** offers a powerful approach to probe the functions of these key epigenetic regulators and holds therapeutic promise, particularly in the context of transcription factor-addicted cancers such as castration-resistant prostate cancer (CRPC).^{[1][2]} This technical guide provides a comprehensive overview of **AU-24118**, including its mechanism of action, quantitative data on its activity, detailed experimental protocols, and visualizations of relevant biological pathways and experimental workflows.

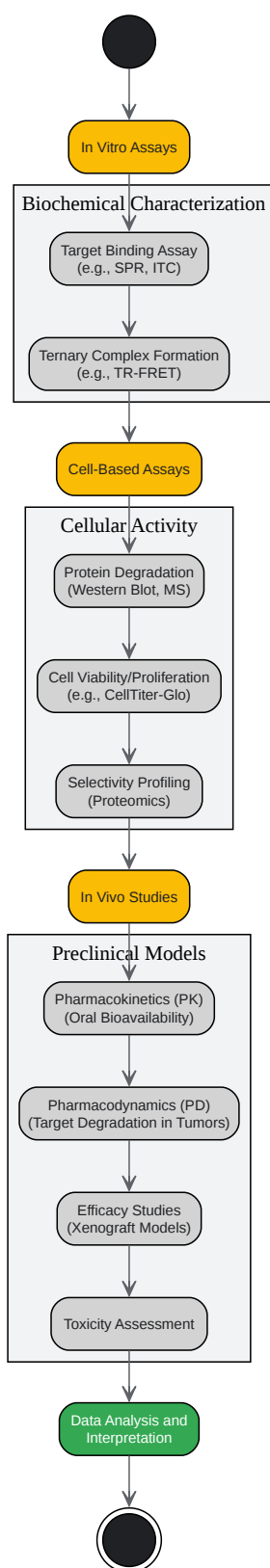
Mechanism of Action

AU-24118 functions as a heterobifunctional molecule. It integrates a ligand that binds to the bromodomains of SMARCA2 and SMARCA4 with a ligand for the Cereblon (CRBN) E3 ubiquitin ligase.^[1] This dual binding brings the target proteins into close proximity with the E3 ligase, leading to their polyubiquitination and subsequent degradation by the 26S proteasome. This targeted degradation of SMARCA2, SMARCA4, and PBRM1 disrupts the function of the mSWI/SNF complex, a key regulator of chromatin structure and gene expression. The

degradation of these components has been shown to impede the chromatin accessibility of oncogenic transcription factors, making **AU-24118** particularly effective in cancers driven by such factors.^{[1][2]}







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References

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